

# 4-Bromofuran-3-Carbaldehyde: Proper Disposal & Handling Guide

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## Compound of Interest

Compound Name: 4-bromofuran-3-carbaldehyde

CAS No.: 164513-46-6

Cat. No.: B6262136

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## Part 1: Executive Summary & Hazard Profile

**4-Bromofuran-3-carbaldehyde** (CAS: 13936-31-7) represents a specific class of halogenated heterocyclic aldehydes. Unlike standard organic solvents, the presence of the bromine atom on the furan ring dictates a strict segregation protocol. Improper disposal into non-halogenated waste streams or sanitary sewers can result in the formation of toxic dioxin-like byproducts during municipal incineration or damage to biological water treatment systems.

## Hazard Identification Matrix

Treat this compound as a high-priority irritant and potential sensitizer.

Parameter	Classification	Critical Note
Primary Hazard	Irritant (Skin/Eye/Respiratory)	High risk of mucosal damage upon inhalation of dust/vapor.
Chemical Class	Halogenated Organic	MUST be incinerated in facilities equipped with acid gas scrubbers (to capture HBr).
Reactivity	Air/Light Sensitive	Aldehyde group may oxidize to carboxylic acid over time; furan ring susceptible to ring-opening in strong acids.
GHS Codes	H315, H319, H335	Causes skin irritation, serious eye irritation, and respiratory irritation.[1]
Physical State	Solid / Low-Melting Solid	Often appears as an off-white to yellow solid or oil depending on purity and ambient temperature.

## Part 2: Waste Segregation & Disposal Protocol

### The "Zero-Drain" Rule

Under NO circumstances should **4-bromofuran-3-carbaldehyde** enter the drainage system. The bromine atom renders it toxic to the bacteria used in wastewater treatment plants.

### Scenario A: Disposal of Pure Substance (Solid/Oil)

Applicable when disposing of an old reagent bottle or expired stock.

- Do Not Decant: If the chemical is in its original manufacturer vial (glass) and the vial is intact, do not attempt to empty it.
- Overpack: Place the entire original container into a larger, clear, wide-mouth high-density polyethylene (HDPE) or glass jar.

- Cushioning: Surround the inner vial with an inert absorbent (vermiculite or diatomaceous earth) to prevent breakage during transport.
- Labeling: Affix a hazardous waste label to the outer jar.
  - Constituents: "**4-Bromofuran-3-carbaldehyde**, Solid."
  - Hazard Checkbox: Toxic, Irritant.<sup>[1]</sup><sup>[2]</sup>

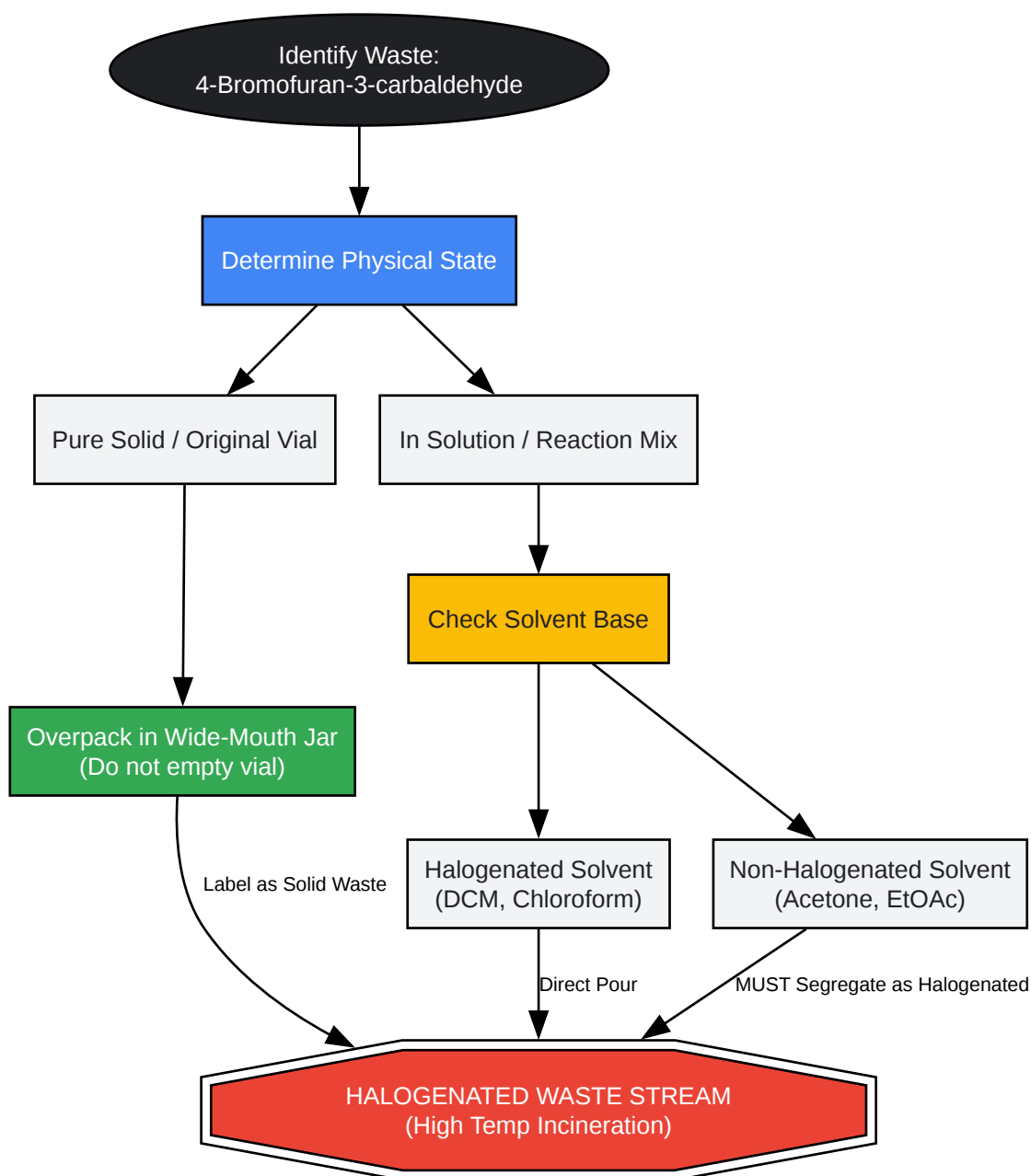
## Scenario B: Disposal of Reaction Mixtures (Solutions)

Applicable when the compound is dissolved in a solvent (e.g., DCM, Chloroform, Ethyl Acetate).

- Solvent Compatibility Check:
  - If dissolved in Halogenated Solvent (DCM, Chloroform): Pour directly into the Halogenated Organic Waste carboy.
  - If dissolved in Non-Halogenated Solvent (Acetone, Ethanol): You must still dispose of this mixture into the Halogenated Organic Waste stream.
  - Reasoning: Even a small concentration of brominated compound contaminates the entire non-halogenated stream, rendering it unsuitable for fuel blending (the standard disposal method for non-halogens).
- pH Neutrality: Ensure the solution is neutral (pH 6-8). If the reaction mixture is acidic (e.g., from a reaction using HBr or Lewis acids), quench and neutralize carefully before adding to the waste carboy to prevent pressure buildup.

## Part 3: Decision Logic & Workflow (Visualization)

The following diagram outlines the critical decision path for disposing of **4-bromofuran-3-carbaldehyde**.



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Figure 1: Decision matrix for the segregation of brominated furan waste. Note that non-halogenated solutions become "halogenated waste" immediately upon addition of the target compound.

## Part 4: Emergency Procedures

### Spill Cleanup Protocol

PPE Required: Nitrile gloves (double gloved recommended), safety goggles, lab coat. Use a fume hood if possible.

- Solid Spill:
  - Do not sweep dry. This generates dust which is a potent respiratory irritant.
  - Wet Method: Cover the spill with a paper towel dampened with acetone or water. Wipe up the solid/slurry.[1]
  - Disposal: Place contaminated towels into a sealable bag and dispose of as Solid Hazardous Waste.
- Liquid/Solution Spill:
  - Absorb: Use a clay-based absorbent (kitty litter) or vermiculite.
  - Collect: Scoop the saturated absorbent into a waste jar.
  - Decontaminate: Wipe the surface with a mild soap solution, followed by water.

## References

- National Institutes of Health (NIH) - PubChem.Compound Summary: Furan Derivatives and Safety Data. [[Link](#)]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) - Hazardous Waste Codes (F-List for Halogenated Solvents). [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. [[Link](#)]

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## Sources

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